

A Technical Guide to Istradefylline-13C,d3 for Research Applications

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Compound of Interest

Compound Name: Istradefylline-13C,d3

Cat. No.: B10820236

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This guide provides an in-depth overview of the commercial availability and technical specifications of **Istradefylline-13C,d3**, a crucial tool for researchers in pharmacology and drug development. It also details its principal application as an internal standard in bioanalytical assays and illustrates its mechanism of action within the context of neurobiology.

Commercial Availability and Specifications

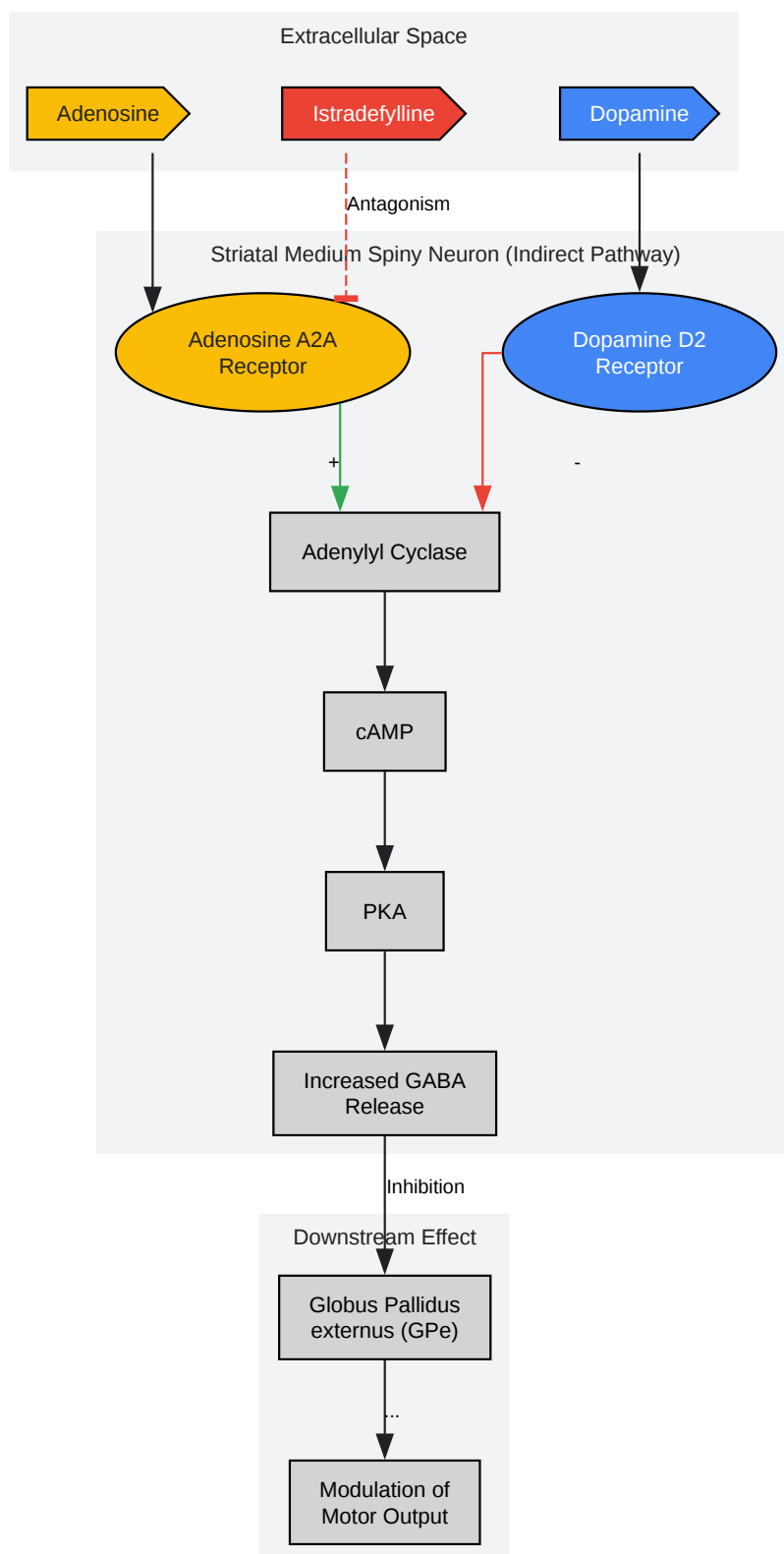
Istradefylline-13C,d3 is available from several reputable suppliers of research chemicals. The isotopically labeled compound serves as an ideal internal standard for the accurate quantification of istradefylline in complex biological matrices using mass spectrometry-based methods. A summary of key specifications from various suppliers is presented below.

Supplier	Catalog Number	Purity	Isotopic Enrichment	Formulation	Storage
Cayman Chemical	31240	≥98%	≥99% deuterated forms (d1-d3)	A solid	-20°C
Bertin Bioreagent	31240	Information not available	Information not available	A solid	Dry ice (shipping)
Sussex Research	SI090080	>95% (HPLC)	>95%	A solid	-20°C
MedChemExpress	HY-10888S	Information not available	Information not available	A solid	-80°C (6 months), -20°C (1 month)
GlpBio	GC15108	>99.00%	Information not available	A solid	-20°C

Mechanism of Action: Adenosine A2A Receptor Antagonism

Istradefylline is a selective antagonist of the adenosine A2A receptor.^{[1][2]} These receptors are highly concentrated in the basal ganglia, a brain region critical for motor control that is significantly affected in Parkinson's disease.^{[3][4]} Specifically, A2A receptors are co-localized with dopamine D2 receptors on striatal medium spiny neurons of the "indirect pathway".^{[4][5][6][7]}

In Parkinson's disease, the loss of dopamine leads to overactivity of this indirect pathway, contributing to motor symptoms. Adenosine, acting on A2A receptors, normally enhances the activity of this pathway. By blocking these receptors, istradefylline reduces the inhibitory output from the basal ganglia, thereby helping to alleviate motor deficits.^{[3][5][7]}



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Istradefylline's antagonistic action on the A2A receptor.

Experimental Protocol: Quantification of Istradefylline in Plasma using LC-MS/MS

The following is a representative protocol for the quantification of istradefylline in plasma samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS) with **Istradefylline-13C,d3** as an internal standard. This protocol is a composite of methodologies described in the scientific literature and should be optimized for specific instrumentation and laboratory conditions.

1. Materials and Reagents

- Istradefylline and **Istradefylline-13C,d3** standards
- Human or animal plasma (e.g., rat plasma)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water

2. Standard and Internal Standard Preparation

- Prepare stock solutions of istradefylline and **Istradefylline-13C,d3** in a suitable solvent such as methanol or DMSO.
- Prepare working solutions of istradefylline for the calibration curve by serial dilution of the stock solution.
- Prepare a working solution of the internal standard (**Istradefylline-13C,d3**).

3. Sample Preparation (Protein Precipitation)

- To a 100 µL aliquot of plasma sample, add a known amount of the internal standard working solution.

- Add 300 μL of ice-cold acetonitrile to precipitate plasma proteins.
- Vortex the mixture for 1 minute.
- Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in a suitable volume of the mobile phase for LC-MS/MS analysis.

4. LC-MS/MS Conditions

Parameter	Example Condition
HPLC System	An ultra-performance liquid chromatography (UPLC) system
Column	A C18 reversed-phase column (e.g., Acquity UPLC BEH C18, 2.1 x 50 mm, 1.7 μm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	Acetonitrile
Gradient	A suitable gradient to separate the analyte from matrix components
Flow Rate	0.4 mL/min
Injection Volume	5-10 μL
Mass Spectrometer	A triple quadrupole mass spectrometer
Ionization Mode	Positive electrospray ionization (ESI+)
MRM Transitions	To be determined by direct infusion of the standards (e.g., for istradefylline and its labeled internal standard)

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of istradefylline to the internal standard against the concentration of the calibration standards.
- Determine the concentration of istradefylline in the unknown samples by interpolating their peak area ratios from the calibration curve.



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LC-MS/MS workflow for Istradefylline quantification.

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